

Xylose-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: Xylose-d6

Cat. No.: B12397393

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Xylose-d6: A Technical Data Summary

For researchers, scientists, and drug development professionals, precision in chemical identification and characterization is paramount. This document provides the core technical data for **Xylose-d6**, a deuterated form of xylose, often used as an internal standard in mass spectrometry-based analyses.

Core Chemical Properties

The fundamental identifiers for **Xylose-d6** are its CAS (Chemical Abstracts Service) number and its molecular weight. This information is crucial for accurate substance identification, procurement, and experimental documentation.

Property	Value
CAS Number	124038-79-1
Molecular Weight	156.17 g/mol

Note: The molecular weight of a deuterated compound is higher than its non-deuterated counterpart due to the replacement of hydrogen atoms with deuterium atoms. This mass difference is the basis for its use as an internal standard in quantitative analytical methods. The detailed experimental protocols for the synthesis and purification of **Xylose-d6**, as well as its specific applications in various assays, would be found in dedicated analytical method publications or the manufacturer's certificate of analysis. The scope of this document is to provide its core identification data.

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